

Application Notes: Pigment Red 48:4 in High-Performance Coatings

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Compound of Interest

Compound Name: *Pigment Red 48:4*

Cat. No.: *B1170613*

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Introduction

Pigment Red 48:4, a manganese salt of a monoazo dye, is a high-performance organic pigment prized for its vibrant bluish-red hue and excellent durability.^[1] It is extensively utilized in the formulation of high-performance coatings for automotive, industrial, and architectural applications where exceptional lightfastness, heat stability, and weather resistance are paramount.^[1] This document provides detailed application notes and protocols for researchers and formulation chemists working with Pigment Red 48:4 in the development of advanced coating systems.

Key Performance Characteristics

Pigment Red 48:4 offers a compelling balance of properties that make it suitable for demanding coating applications:

- **Color:** It provides a bright, clean, and intense bluish-red shade.^[1]
- **Lightfastness:** It exhibits excellent resistance to fading upon exposure to light, making it ideal for exterior coatings.^[1]
- **Heat Stability:** The pigment can withstand high temperatures, a critical attribute for coatings subjected to baking cycles or operating in high-heat environments.^[1]

- **Solvent Resistance:** Pigment Red 48:4 demonstrates good resistance to a variety of solvents commonly used in coating formulations.[\[1\]](#)
- **Durability:** As a manganese laked pigment, it offers enhanced durability compared to other metal salts of the same organic chromophore.
- **Catalytic Drying:** The manganese content in Pigment Red 48:4 can act as a catalytic drier in alkyd and other oxidatively curing resin systems, potentially reducing drying times.[\[1\]](#)

Applications in High-Performance Coatings

Pigment Red 48:4 is a versatile pigment suitable for a range of high-performance coating systems:

- **Automotive Coatings:** Its excellent durability and vibrant color make it a choice for automotive paints, contributing to long-lasting and aesthetically pleasing finishes.
- **Industrial Coatings:** It is recommended for various industrial paints, including powder coatings, air-drying industrial paints, and stoving varnishes, offering robust performance in harsh industrial environments.[\[1\]](#)[\[2\]](#)
- **Architectural Coatings:** Due to its high weather resistance, it is well-suited for exterior architectural paints where color retention is crucial.[\[1\]](#)
- **Powder Coatings:** The pigment's heat stability makes it a viable option for powder coating applications, which involve high curing temperatures.[\[2\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative properties of Pigment Red 48:4.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Type	Monoazo Lake (Manganese Salt)	[1][3]
Color Index Name	Pigment Red 48:4	
C.I. Number	15865:4	[1]
CAS Number	5280-66-0	[1]
Molecular Formula	C18H15ClN2O6S	[1]
Specific Gravity	~1.70 g/cm ³	[3]
pH Value	7.0 - 8.0	[4]
Oil Absorption	45-60 ml/100g	[3][4]

Table 2: Fastness Properties

Property	Rating (1-8 Scale, 8=Excellent)	Rating (1-5 Scale, 5=Excellent)	Reference
Light Fastness (Full Shade)	6-7	[1] [4]	
Light Fastness (Reduced Tint)	5	[3]	
Heat Resistance (°C)	200-220°C	[3] [4]	
Acid Resistance (2% HCl)	4-5	[3] [4]	
Alkali Resistance (2% NaOH)	3-4	[3] [4]	
Water Resistance	4		
Ethanol Resistance	4	[4]	
Xylene Resistance	3	[3]	
Ester Resistance	3-4	[3]	
Mineral Spirit Resistance	4	[3]	
Bleeding Resistance	4	[4]	
Migration Resistance	4	[4]	

Experimental Protocols

Protocol 1: Preparation of a Pigment Red 48:4 Dispersion

This protocol outlines a general procedure for dispersing Pigment Red 48:4 in a solvent-based acrylic resin system suitable for a high-performance industrial coating.

Materials:

- Pigment Red 48:4
- Acrylic Resin Solution (e.g., 50% solids in xylene/butyl acetate)
- Dispersing Agent (suitable for organic pigments in solvent-based systems)
- Solvent Blend (e.g., xylene, butyl acetate)
- High-Speed Disperser with a Cowles Blade
- Bead Mill
- Grindometer (Hegman Gauge)

Procedure:

- Premix Preparation:
 - In a suitable vessel, combine the acrylic resin solution, the calculated amount of dispersing agent, and a portion of the solvent blend.
 - Begin agitation with the high-speed disperser at a low speed.
 - Gradually add the Pigment Red 48:4 powder to the liquid components.
 - Once all the pigment is added, increase the disperser speed to create a vortex and ensure thorough wetting of the pigment particles. Continue mixing for 20-30 minutes.
- Milling:
 - Transfer the premix to a bead mill charged with appropriate grinding media (e.g., 0.8-1.2 mm glass or ceramic beads).
 - Mill the pigment paste at a controlled temperature (typically not exceeding 40-50°C) until the desired fineness of grind is achieved.
 - Periodically take a sample and measure the dispersion quality using a grindometer. A Hegman gauge reading of 7 or higher is generally desirable for high-gloss coatings.

- Let-Down:
 - Once the target fineness is reached, transfer the milled pigment concentrate to a separate mixing vessel.
 - Slowly add the remaining portion of the acrylic resin solution and solvent blend under constant, low-speed agitation. This "let-down" step reduces the pigment concentration to the final desired level for the coating formulation.
 - Continue mixing for an additional 15-20 minutes to ensure homogeneity.

Protocol 2: Evaluation of Coating Properties

This protocol describes the application and testing of the prepared pigmented coating to evaluate its key performance characteristics.

Materials:

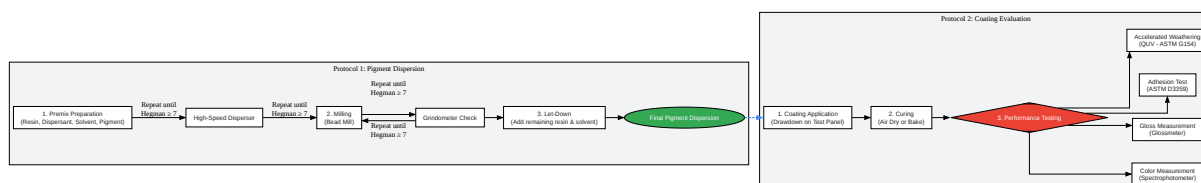
- Pigment Red 48:4 based coating
- Test Panels (e.g., phosphated steel, aluminum)
- Film Applicator (e.g., bird applicator, drawdown bar)
- Spectrophotometer
- Glossmeter
- Cross-hatch Adhesion Tester (as per ASTM D3359)
- QUV Accelerated Weathering Tester (as per ASTM G154)

Procedure:

- Coating Application:
 - Ensure the test panels are clean and dry.

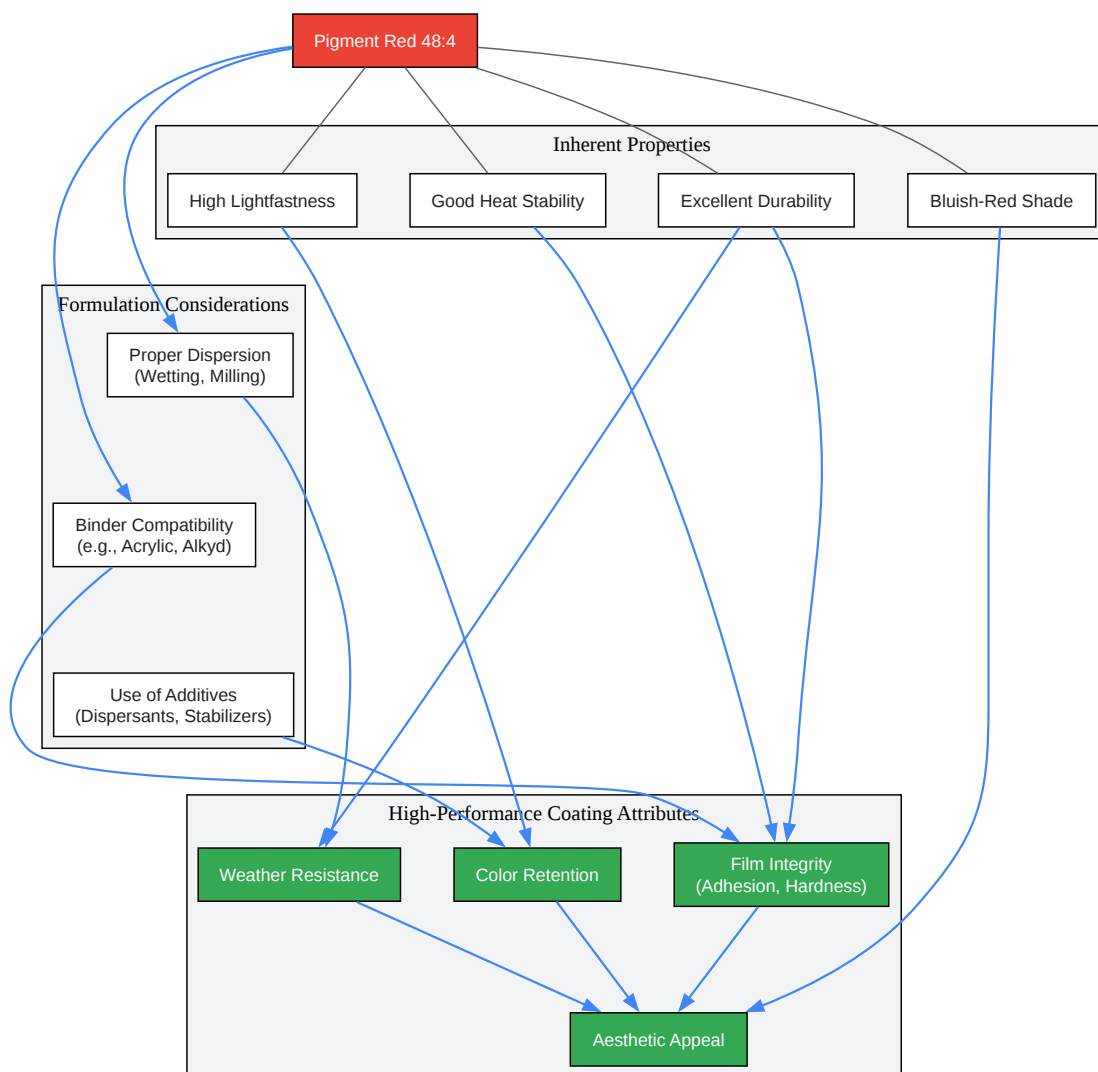
- Apply the coating to the test panels using a film applicator to achieve a consistent dry film thickness (e.g., 25-50 μm).
- Allow the coated panels to flash off (solvent evaporation) for the recommended time before curing.
- Curing:
 - Cure the coated panels according to the resin manufacturer's specifications. This may involve air drying or baking in an oven at a specific temperature and duration.
- Performance Testing:
 - Color Measurement: Use a spectrophotometer to measure the CIELAB color coordinates (L, a, b*) of the cured coating.
 - Gloss Measurement: Measure the 60° and/or 20° gloss of the coating using a glossmeter.
 - Adhesion: Evaluate the adhesion of the coating to the substrate using the cross-hatch adhesion test according to ASTM D3359.
 - Lightfastness and Weatherability: Expose the coated panels in a QUV accelerated weathering tester. Periodically remove the panels and measure the change in color (ΔE^*) and gloss to assess the coating's resistance to degradation from UV light and moisture.

Visualizations



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Caption: Experimental workflow for the dispersion of Pigment Red 48:4 and subsequent coating evaluation.



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Caption: Logical relationships between Pigment Red 48:4 properties and high-performance coating attributes.

References

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